

Purotoxin 1 degradation and storage best practices

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Compound of Interest

Compound Name: Purotoxin 1

Cat. No.: B1151388

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Purotoxin-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the best practices for the degradation and storage of Purotoxin-1.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for storing lyophilized Purotoxin-1?

Lyophilized Purotoxin-1 should be stored at -20°C (-4°F). For long-term storage, it is recommended to aliquot the sample if required and store it at -80°C (-112°F).^[1] It is shipped as a white lyophilized solid at ambient temperature.^[1]

Q2: How should I handle Purotoxin-1 upon receiving it?

The product may be shipped in a vial where the compound has adhered to the cap or neck. It is recommended to gently shake the vial to ensure the powder settles at the bottom. Before opening, allow the vial to sit at room temperature for at least an hour.^[2]

Q3: What is the proper way to reconstitute Purotoxin-1?

Purotoxin-1 is soluble in water or saline buffer.^[1] It is recommended to dissolve it to a maximum concentration of 5 mg/mL.^[1] For preparing stock solutions, you can dissolve it in sterile water to a concentration of 1 mg/mL.^[3]

Q4: How should reconstituted Purotoxin-1 solutions be stored?

Once reconstituted, it is crucial to aliquot the solution into smaller volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can lead to degradation.^[1]^[3] When stored at -20°C, the stock solution should be used within one month. For storage at -80°C, it can be used for up to six months.^[3]

Q5: What is the shelf life of Purotoxin-1?

The expiry date for lyophilized Purotoxin-1 is one year from the date of receipt when stored correctly.^[1]

Troubleshooting Guide

Issue: I am observing a loss of Purotoxin-1 activity in my experiments.

Possible Cause 1: Improper Storage.

- Solution: Ensure that both the lyophilized powder and reconstituted solutions are stored at the recommended temperatures (-20°C or -80°C).^[1] Avoid storing at room temperature for extended periods.

Possible Cause 2: Repeated Freeze-Thaw Cycles.

- Solution: Aliquot the reconstituted Purotoxin-1 into single-use volumes to prevent degradation from multiple freeze-thaw cycles.^[1]^[3]

Possible Cause 3: Incorrect Reconstitution.

- Solution: Verify that the correct solvent (water or saline buffer) was used and that the concentration does not exceed the recommended maximum of 5 mg/mL.^[1] To aid dissolution, you can warm the tube to 37°C and use an ultrasonic bath.^[3]

Issue: The Purotoxin-1 powder is difficult to handle and appears stuck to the vial cap.

- Solution: This can occur during shipping. Gently tap or shake the vial to collect the powder at the bottom before opening.^[2] Allowing the vial to reach room temperature for at least an hour before opening can also help.^[2]

Data Presentation

Table 1: Recommended Storage Conditions for Purotoxin-1

Form	Storage Temperature	Duration	Special Instructions
Lyophilized Powder	-20°C	Up to 1 year	---
Lyophilized Powder (Long-term)	-80°C	> 1 year	Aliquot if necessary
Reconstituted Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw
Reconstituted Solution (Long-term)	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw

Table 2: Purotoxin-1 Solubility Specifications

Solvent	Maximum Recommended Concentration
Water	5 mg/mL[1]
Saline Buffer	5 mg/mL[1]
Sterile Water	1 mg/mL[3]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Purotoxin-1

- Before opening, allow the vial of lyophilized Purotoxin-1 to equilibrate to room temperature for at least one hour.[2]
- Gently tap the vial on a hard surface to ensure that all the powder is at the bottom.[2]
- Add the desired volume of sterile water or saline buffer to the vial to achieve the target concentration (not exceeding 5 mg/mL).[1]

- Gently vortex or pipette up and down to dissolve the peptide completely. If needed, warm the tube to 37°C and use an ultrasonic bath to aid dissolution.[3]
- Once fully dissolved, aliquot the solution into single-use, low-protein-binding microcentrifuge tubes.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[1][3]

Visualizations



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Caption: Workflow for proper handling, reconstitution, and storage of Purotoxin-1.

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